

# 2-Methyl-1-dodecene molecular weight and formula

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## Compound of Interest

Compound Name: 2-Methyl-1-dodecene

Cat. No.: B098622

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## A-Technical-Guide-to-2-Methyl-1-dodecene

For-Immediate-Release

An-In-depth-Technical-Guide-on-**2-Methyl-1-dodecene**-for-Researchers-and-Drug-Development-Professionals

[City,-State]-This-document-provides-a-comprehensive-overview-of-the-physicochemical-properties-of-**2-Methyl-1-dodecene**,-a-long-chain-olefin-of-interest-in-various-chemical-synthesis-applications.

**2-Methyl-1-dodecene**-is-an-unsaturated-hydrocarbon-with-the-molecular-formula-C13H26.[1]

[2][3][4] It-is-a-colorless-liquid-with-a-boiling-point-of-approximately-231-°C-and-a-melting-point-of--31-°C.[2] Its-low-density-and-hydrophobic-nature-are-characteristic-of-long-chain-alkenes.

## Physicochemical-Data-of-2-Methyl-1-dodecene

The-fundamental-molecular-properties-of-**2-Methyl-1-dodecene**-are-summarized-in-the-table-below,-providing-a-quick-reference-for-researchers.

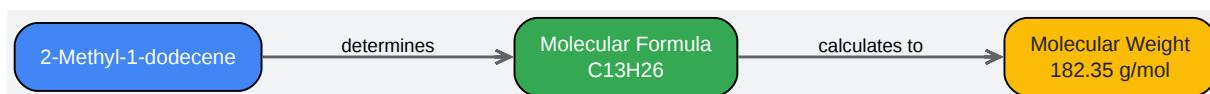
Property	Value
Molecular Formula	C13H26
Molecular Weight	182.35 g/mol
CAS Number	16435-49-7
Density	0.769 g/mL
Boiling Point	231 °C
Melting Point	-31 °C
Refractive Index	1.4355

## Experimental-Protocols

Detailed-experimental-protocols-for-the-synthesis,-purification,-and-analysis-of-**2-Methyl-1-dodecene**-are-highly-dependent-on-the-specific-application.-Standard-techniques-for-the-synthesis-of-alkenes,-such-as-Wittig-reactions-or-elimination-reactions-(e.g.,-dehydration-of-alcohols),-can-be-employed.-Purification-is-typically-achieved-through-distillation.-Analytical-characterization-can-be-performed-using-gas-chromatography-mass-spectrometry-(GC-MS)-to-confirm-purity-and-elucidate-the-structure.

## Logical-Relationship-of-2-Methyl-1-dodecene-Properties

The-following-diagram-illustrates-the-relationship-between-the-chemical-name,-structure,-and-its-fundamental-molecular-properties.



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Caption: Relationship between chemical name, formula, and molecular weight.

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## References

- 1. 2-Methyl-1-dodecene [webbook.nist.gov]
- 2. chemsynthesis.com [chemsynthesis.com]
- 3. 16435-49-7 CAS MSDS (2-METHYL-1-DODECENE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. 2-METHYL-1-DODECENE CAS#: 16435-49-7 [amp.chemicalbook.com]
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